

Optimal Concentration of Lucifer Yellow for Cell Loading: Application Notes and Protocols

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Compound of Interest

Compound Name: *Lucifer yellow*

Cat. No.: *B1675366*

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Introduction

Lucifer yellow CH is a highly fluorescent, water-soluble dye widely used for visualizing cell morphology, assessing cell-cell communication via gap junctions, and measuring membrane permeability.[1][2] Its low molecular weight (457.3 Da) allows it to pass through gap junctions, making it an invaluable tool for studying intercellular communication.[3][4] This document provides detailed application notes and protocols for determining the optimal concentration of **Lucifer yellow** for various cell loading techniques.

Key Properties of Lucifer Yellow

Property	Description	Reference
Molecular Weight	457.2 Da (dilithium salt)	[3]
Excitation (max)	~430 nm	[5][6]
Emission (max)	~540 nm	[5][6]
Solubility	Highly soluble in water.[2] The potassium salt has low solubility in KCl-containing solutions, while the lithium salt is more soluble.[3]	[2][3]
Cell Permeability	Generally impermeable to intact cell membranes.[3]	[3]
Fixability	The dye is fixable with aldehydes (e.g., paraformaldehyde), allowing for subsequent immunocytochemistry.[1]	[1]

Methods for Cell Loading

Several techniques can be employed to introduce **Lucifer yellow** into cells. The optimal concentration and loading conditions vary depending on the chosen method and the specific cell type.

Summary of Recommended Lucifer Yellow Concentrations

Loading Technique	Recommended Concentration	Key Considerations
Microinjection	2-5% (w/v) in 0.5-1M LiCl or 0.33 M lithium citrate.[3][5][7] A lower concentration of ~0.5% may be used in KCl-containing solutions to avoid precipitation. [3] For patch-clamp experiments, 0.02% is sufficient.[3]	The lithium salt is preferred to overcome the low solubility of the potassium salt in KCl.[3] Injection duration is typically around 3 minutes.[3]
Electroporation	5 mM in resuspension buffer. [8]	Requires optimization of electric pulse parameters for specific cell types to ensure efficient delivery without compromising cell viability.[8]
Scrape Loading	0.05% - 0.5 mg/mL in PBS or HBSS.[9][10]	A simple and rapid method for assessing gap junctional intercellular communication in cell monolayers.[4][11]
Permeability (Barrier) Assays	20 μ M - 100 μ g/mL in transport buffer (e.g., HBSS).[12][13][14]	Used to assess the integrity of cell monolayers, such as in models of the blood-brain barrier.[12]

Experimental Protocols

Protocol 1: Microinjection of Lucifer Yellow

This protocol is suitable for loading individual cells to study their morphology or to assess dye coupling through gap junctions.

Materials:

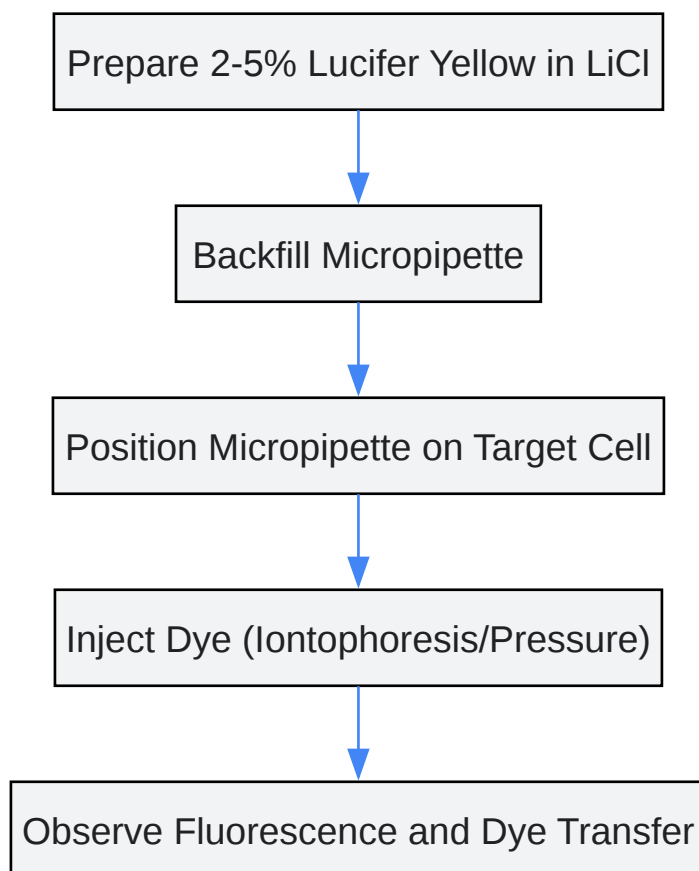
- **Lucifer yellow CH** (lithium salt)

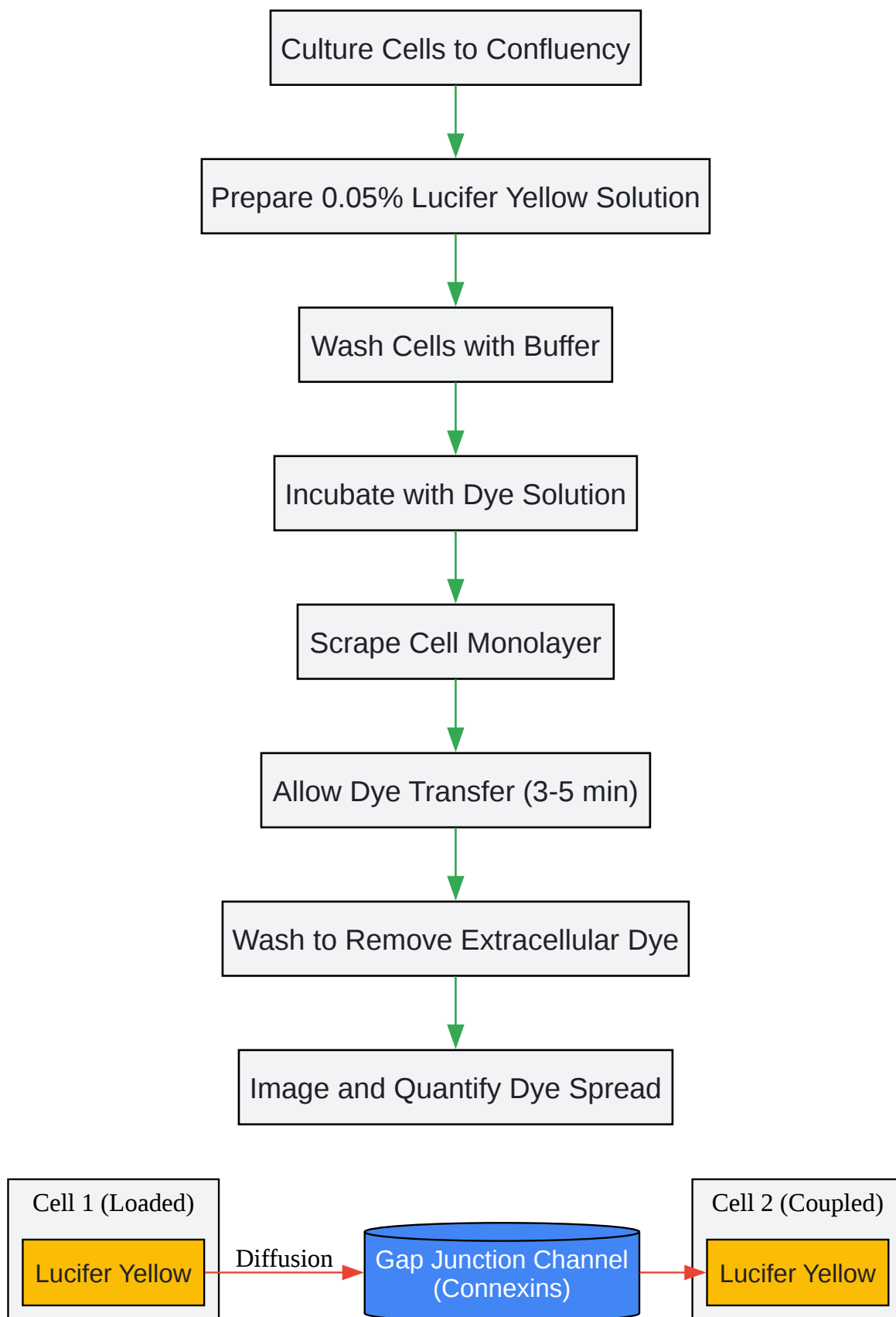
- 0.5-1 M Lithium Chloride (LiCl) or 0.33 M Lithium Citrate
- Micropipettes
- Microinjection setup with micromanipulator
- Fluorescence microscope

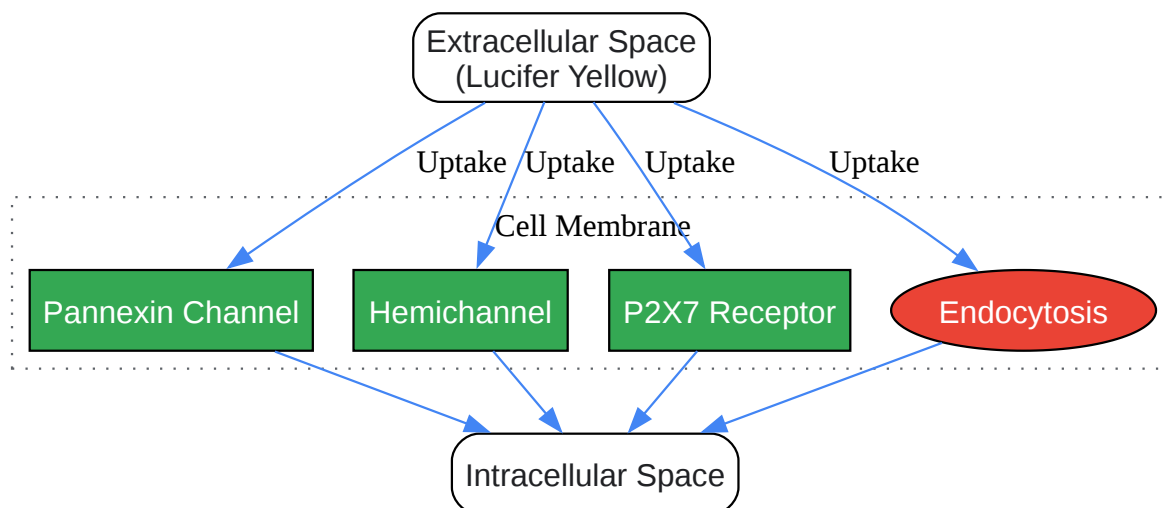
Procedure:

- Prepare the **Lucifer yellow** solution: Dissolve **Lucifer yellow** CH at a concentration of 2-5% (w/v) in 0.5-1 M LiCl or 0.33 M lithium citrate.[3][5]
- Backfill the micropipette: Load the **Lucifer yellow** solution into a glass micropipette.
- Position the micropipette: Under microscopic guidance, carefully bring the tip of the micropipette into contact with the target cell membrane.
- Inject the dye: Apply a small hyperpolarizing current (e.g., 0.2-0.5 nA) for 5-15 minutes to iontophoretically inject the dye into the cell.[5] Alternatively, a brief pressure pulse can be used. A 3-minute injection is often sufficient for good staining.[3]
- Observe fluorescence: Monitor the filling of the injected cell and the transfer of the dye to adjacent cells in real-time using a fluorescence microscope.

Logical Workflow for Microinjection







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References

- 1. lumiprobe.com [lumiprobe.com]
- 2. biocompare.com [biocompare.com]
- 3. Lucifer yellow – an angel rather than the devil - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Scrape-loading and dye transfer. A rapid and simple technique to study gap junctional intercellular communication [pubmed.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. Single-cell Microinjection for Cell Communication Analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. taylorandfrancis.com [taylorandfrancis.com]
- 10. researchgate.net [researchgate.net]

- 11. tandfonline.com [tandfonline.com]
- 12. Lucifer Yellow - A Robust Paracellular Permeability Marker in a Cell Model of the Human Blood-brain Barrier [jove.com]
- 13. merckmillipore.com [merckmillipore.com]
- 14. scientificlabs.co.uk [scientificlabs.co.uk]
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